

Proper Disposal Procedures: Dimethyl Cyclohexane-1,3-Dicarboxylate

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Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,3-dicarboxylate*

CAS No.: 62638-06-6

Cat. No.: B3025588

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Executive Summary

Dimethyl cyclohexane-1,3-dicarboxylate (CAS: 62638-06-6) is a lipophilic organic ester commonly used as a reagent or intermediate in synthesis. While not classified as acutely toxic (like cyanides) or highly volatile (like diethyl ether), its disposal requires strict adherence to Non-Halogenated Organic Waste protocols due to its aquatic toxicity and combustibility.

Immediate Directive:

- NEVER dispose of this compound down the laboratory drain. It is immiscible with water and harmful to aquatic life (H412).
- SEGREGATE into the "Non-Halogenated Organic" waste stream.
- CONTAIN in High-Density Polyethylene (HDPE) or glass containers compatible with organic solvents.

Chemical Profile & Risk Assessment

To dispose of a chemical safely, you must understand the properties that dictate its behavior in a waste drum. This compound is a high-boiling ester, meaning it does not pose an immediate flammability hazard at room temperature, but it acts as a fuel source in a fire.

Property	Value (Typical)	Disposal Implication
Physical State	Colorless to Yellow Liquid	Must be handled as liquid waste; use secondary containment.
Flash Point	>100°C (Estimated)	Classified as Combustible (not Flammable).[1] High BTU value makes it excellent for fuel blending/incineration.
Water Solubility	Negligible / Immiscible	Critical: Will form a biphasic layer if poured down drains, clogging traps and violating EPA prohibitions on hydrophobic discharges.
Density	~1.1 g/mL	Heavier than water; will sink if mixed with aqueous layers, potentially complicating separation.
Reactivity	Stable	Compatible with standard organic solvents (Acetone, Methanol, Hexane). Incompatible with strong oxidizers.[2]

Pre-Disposal Assessment & Segregation

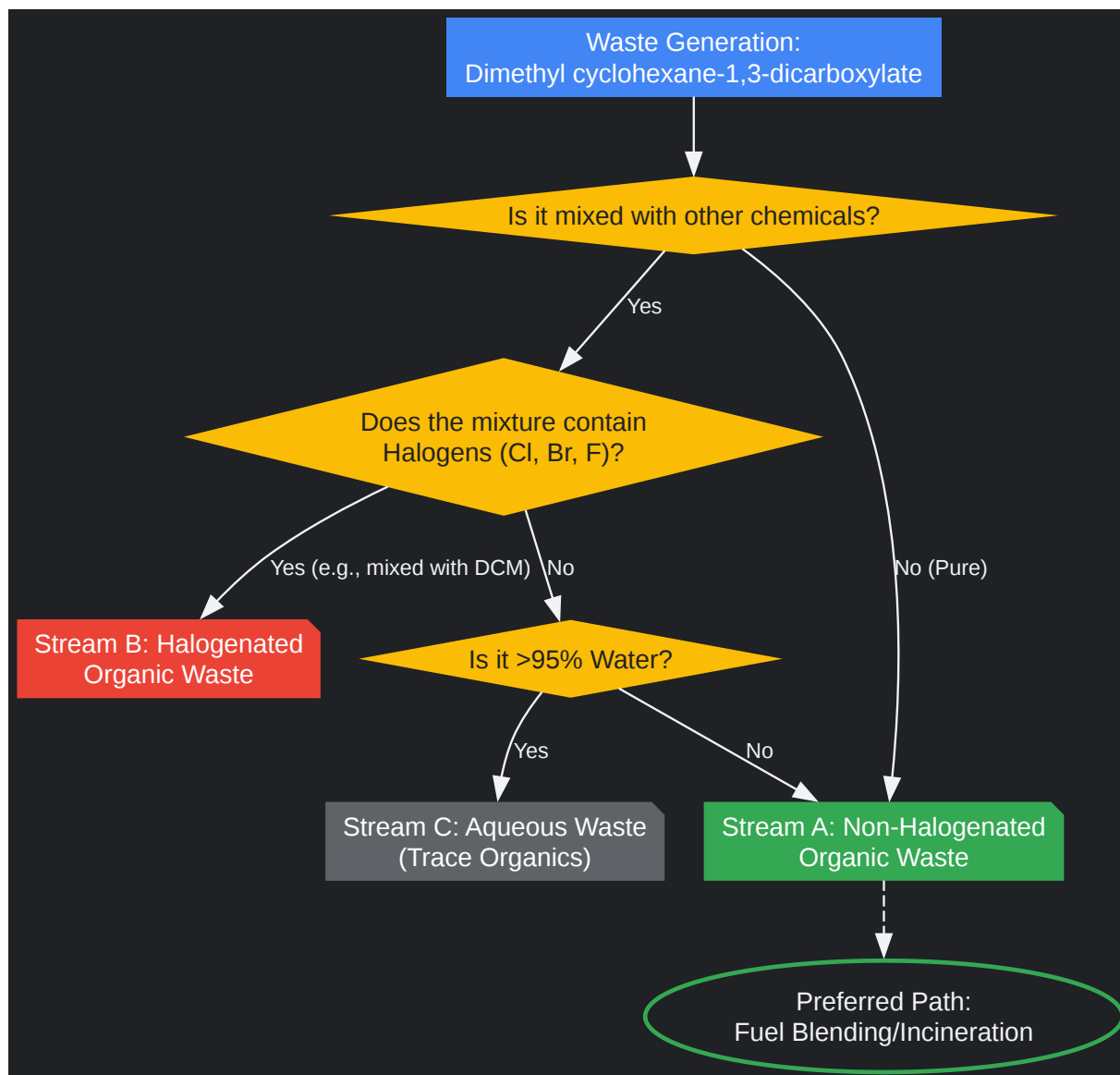
Before moving the material to a waste container, a "Self-Validating" assessment is required to prevent cross-contamination or dangerous reactions.

The Segregation Logic

We utilize a Source-Based Segregation strategy. This compound contains Carbon, Hydrogen, and Oxygen.^{[3][4]} It lacks Chlorine, Bromine, or Fluorine. Therefore, it must be kept separate from Halogenated solvents (like Dichloromethane) to minimize disposal costs and allow for fuel blending.

Workflow Diagram

The following decision tree illustrates the logic for categorizing this specific waste stream.



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Figure 1: Decision logic for segregating **Dimethyl cyclohexane-1,3-dicarboxylate** waste.

Step-by-Step Disposal Protocol

Phase 1: Container Selection

- Material: Use High-Density Polyethylene (HDPE) carboys or Amber Glass bottles.

- Why? Esters can soften some low-grade plastics over time. HDPE provides excellent chemical resistance.
- Headspace: Leave at least 10% headspace.
- Why? Thermal expansion. If the container is moved from a cool lab (20°C) to a hot waste storage dock (30°C+), liquid expansion can rupture a full bottle.

Phase 2: Transfer & Labeling

- PPE Required: Nitrile gloves (standard thickness 0.11mm is sufficient for incidental splash), safety glasses, and a flame-resistant lab coat.
- Fume Hood: Perform all transfers inside a certified chemical fume hood to capture organic vapors.
- Labeling:
 - Attach a hazardous waste tag before adding the first drop of waste.
 - Chemical Name: Write out "**Dimethyl cyclohexane-1,3-dicarboxylate**." Avoid abbreviations like "DMCD."
 - Hazard Checkbox: Check "Irritant" and "Combustible/Flammable" (depending on your institution's specific flash point cutoff, usually <60°C is flammable, but many sites group all organics together).
 - Composition: If a mixture, list all components and their approximate percentages (e.g., "**Dimethyl cyclohexane-1,3-dicarboxylate** 10%, Ethyl Acetate 90%").

Phase 3: Satellite Accumulation Area (SAA)

- Store the container in a secondary containment tray (polypropylene).
- Keep the cap tightly closed when not actively adding waste. This is the #1 citation during EPA/OSHA inspections [1].

- Ensure the container is stored away from oxidizers (e.g., Nitric Acid, Peroxides) to prevent potential energetic reactions.

Spill Management (Emergency Protocol)

In the event of a spill (>100 mL) outside the fume hood:

- Evacuate & Ventilate: Remove ignition sources (though flash point is high, caution is standard).
- PPE: Upgrade to double-glove Nitrile or Silver Shield laminate gloves if prolonged contact is expected.
- Absorb: Use an inert absorbent such as Vermiculite, Sand, or commercial "Organic" spill pads.
 - Do Not Use: Paper towels for large spills, as they increase the surface area for evaporation and flammability.
- Disposal of Debris: Collect saturated absorbent into a wide-mouth jar, label as "Solid Debris with **Dimethyl cyclohexane-1,3-dicarboxylate**," and process as hazardous waste.

Regulatory Compliance & Grounding

- EPA RCRA Classification: This material is generally not a P-listed or U-listed waste (unless it is a commercial chemical product being discarded unused, in which case check 40 CFR 261.33). However, it falls under the "Ignitability" characteristic (D001) if mixed with lower flashpoint solvents, or simply as "Non-RCRA Regulated Hazardous Waste" if pure, depending on state regulations. Most institutions manage it as Class 3 Flammable/Combustible Liquid for safety [2].
- Aquatic Toxicity: The compound carries H412 (Harmful to aquatic life with long-lasting effects). This explicitly triggers the prohibition against drain disposal under the Clean Water Act [3].

References

- Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Container Management. [[Link](#)]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. [[Link](#)]
- PubChem.**Dimethyl cyclohexane-1,3-dicarboxylate** Compound Summary (Safety & Hazards). National Library of Medicine. [[Link](#)]
- National Research Council.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [[Link](#)]

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